

# A Comprehensive Technical Guide to the Physicochemical Properties of 2-Ethylbenzonitrile

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## Compound of Interest

Compound Name: 2-Ethylbenzonitrile

Cat. No.: B1295046

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **2-ethylbenzonitrile**, an aromatic compound with applications in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its utility as a building block in the creation of more complex molecules makes a thorough understanding of its physical and chemical characteristics essential for researchers and developers.<sup>[1]</sup>

## Core Physicochemical Data

The fundamental physicochemical properties of **2-ethylbenzonitrile** are summarized in the tables below, providing a clear reference for laboratory and development work.

### Table 1: Identification and Structural Information

Parameter	Value	Source
IUPAC Name	2-ethylbenzonitrile	[2]
Synonyms	o-Ethylbenzonitrile	[1]
CAS Number	34136-59-9	[3]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N	[3]
Molecular Weight	131.17 g/mol	[2]
Canonical SMILES	<chem>CCC1=CC=CC=C1C#N</chem>	[2]
InChI Key	UZDXATQPJOOHQJ- UHFFFAOYSA-N	[2]

**Table 2: Physical and Chemical Properties**

Property	Value	Conditions	Source
Boiling Point	94-95 °C	12 mmHg	[4][5]
Density	0.974 g/mL	25 °C	[4][5]
Refractive Index	n <sub>20</sub> /D 1.523	20 °C	[4][5]
Melting Point	51.75 °C	(estimate)	[5]
Flash Point	190 °F	[5]	
Solubility	Good solubility in organic solvents. Limited solubility in water.	[1][6]	

**Table 3: Spectral Data**

Spectrum Type	Availability	Source
$^{13}\text{C}$ NMR	Available	<a href="#">[2]</a>
$^1\text{H}$ NMR	Available	<a href="#">[7]</a>
Mass Spectrometry (GC-MS)	Available	<a href="#">[2]</a> <a href="#">[8]</a>
Infrared (IR) Spectroscopy	Available	<a href="#">[2]</a> <a href="#">[8]</a>

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **2-ethylbenzonitrile** are outlined below. These protocols are based on standard laboratory practices for organic compounds.

### Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[9\]](#) The Thiele tube method is a common and efficient way to determine the boiling point of a small sample of liquid.[\[10\]](#)

Apparatus:

- Thiele tube
- Thermometer (0-250 °C range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or silicone oil
- Stand and clamps

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side-arm.[\[10\]](#)
- Add a few drops of **2-ethylbenzonitrile** into the small test tube.
- Place the capillary tube, with the sealed end facing up, into the test tube containing the sample.[\[11\]](#)
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.[\[10\]](#)
- Immerse the thermometer and the attached test tube into the oil in the Thiele tube.[\[11\]](#)
- Gently heat the side arm of the Thiele tube.[\[11\]](#)
- Observe the capillary tube. A slow, steady stream of bubbles will emerge from the open end of the capillary tube as the liquid approaches its boiling point.[\[10\]](#)
- When a continuous stream of bubbles is observed, remove the heat source.[\[11\]](#)
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[11\]](#) Record this temperature.

## Determination of Density (Volumetric Method)

Density is a fundamental physical property that can be determined by measuring the mass of a known volume of the substance.[\[12\]](#)

Apparatus:

- Analytical balance (accurate to  $\pm 0.001$  g)
- Graduated cylinder or pycnometer (for higher accuracy)
- Thermometer

Procedure:

- Carefully weigh a clean, dry graduated cylinder or pycnometer and record its mass.[\[13\]](#)

- Add a known volume (e.g., 5 or 10 mL) of **2-ethylbenzonitrile** to the graduated cylinder or pycnometer.[\[14\]](#)
- Record the exact volume.
- Weigh the graduated cylinder or pycnometer containing the **2-ethylbenzonitrile** and record the total mass.[\[13\]](#)
- Measure and record the temperature of the liquid.[\[13\]](#)
- Calculate the mass of the **2-ethylbenzonitrile** by subtracting the mass of the empty container from the total mass.
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

## Determination of Solubility (Qualitative Method)

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.  
[\[15\]](#) This protocol provides a qualitative assessment of solubility in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or shaker
- Droppers or pipettes

Procedure:

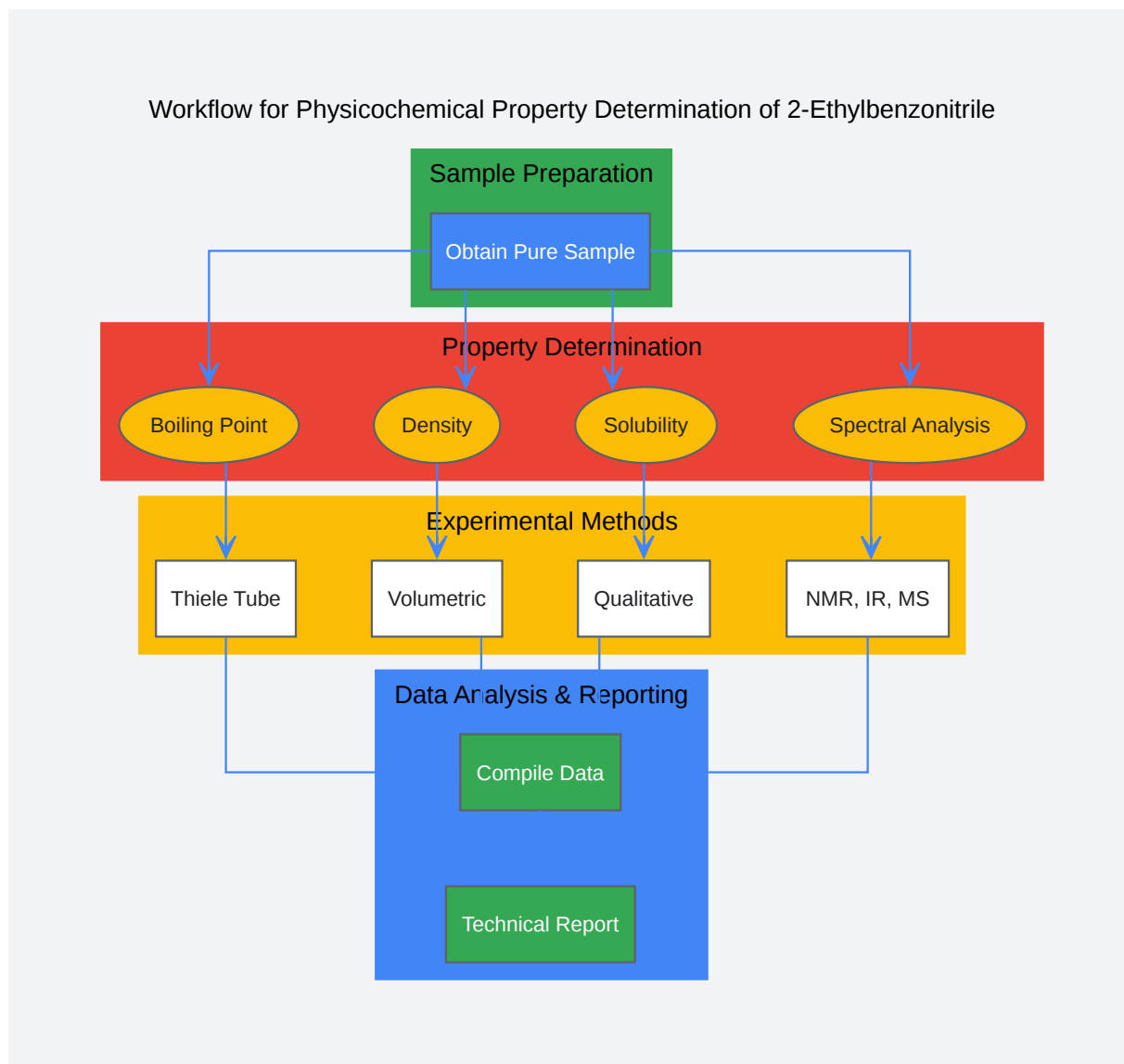
- Place a small amount (e.g., 0.1 mL) of **2-ethylbenzonitrile** into a series of clean, dry test tubes.
- To each test tube, add a small volume (e.g., 1 mL) of a different solvent (e.g., water, ethanol, diethyl ether, acetone, dimethyl sulfoxide).[\[16\]](#)
- Vigorously shake or vortex each test tube for 1-2 minutes.[\[17\]](#)

- Observe each tube to see if the **2-ethylbenzonitrile** has completely dissolved. A clear solution with no visible droplets or layers indicates solubility.[\[17\]](#)
- If the compound does not dissolve at room temperature, gentle warming in a water bath can be applied to assess temperature effects on solubility.[\[17\]](#)
- Record the observations as soluble, partially soluble, or insoluble for each solvent.

## Visualizations

### Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the key physicochemical properties of **2-ethylbenzonitrile**.



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Caption: A flowchart illustrating the process of determining the physicochemical properties of **2-ethylbenzonitrile**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)